

# An In-depth Technical Guide to the Safe Handling of Bromoacetic Acid-d3

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## Compound of Interest

Compound Name: *Bromoacetic acid-d3*

Cat. No.: *B084194*

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For researchers, scientists, and drug development professionals, the use of isotopically labeled compounds like **Bromoacetic acid-d3** is integral to advancing scientific discovery. While its applications are vast, particularly as an alkylating agent in organic synthesis and for modifying thiol groups in proteins and peptides, its handling demands a thorough understanding of its hazardous properties to ensure laboratory safety. This guide provides a comprehensive overview of the safety and handling precautions for **Bromoacetic acid-d3**, incorporating detailed safety protocols, and insights into its mechanism of action.

## Section 1: Chemical and Physical Properties

**Bromoacetic acid-d3** is a deuterated form of bromoacetic acid. While isotopic labeling has a negligible effect on its chemical reactivity in most biological and chemical systems, it is the properties of the parent compound that dictate the necessary safety precautions.

| Property         | Value  | Citations |
|------------------|--|-----------|
| Chemical Formula | C <sub>2</sub> D <sub>3</sub> BrO <sub>2</sub> | [1]       |
| Molecular Weight | 141.97 g/mol                                   | [2][3]    |
| Appearance       | White to light yellow crystalline solid        | [1][4]    |
| Melting Point    | 47 - 49 °C (117 - 120 °F)                      | [1]       |
| Boiling Point    | 208 °C (406 °F)                                | [1]       |
| Solubility       | Soluble in water and polar organic solvents.   | [1][5]    |
| Vapor Pressure   | 0.16 hPa (0.12 mmHg) at 25 °C (77 °F)          | [1]       |
| Odor             | Pungent  | [1]       |
| pKa              | 2.86   | [5]       |

## Section 2: Hazard Identification and GHS Classification

**Bromoacetic acid-d3** is classified as a highly toxic and corrosive substance. Understanding its specific hazards is the first step in implementing appropriate safety measures.

| Hazard Class                                | GHS Category | Hazard Statement  |
|---|--------------|---|
| Acute Toxicity, Oral                        | Category 2   | H300: Fatal if swallowed  |
| Acute Toxicity, Dermal                      | Category 2   | H310: Fatal in contact with skin  |
| Acute Toxicity, Inhalation                  | Category 3   | H331: Toxic if inhaled  |
| Skin Corrosion/Irritation                   | Category 1A  | H314: Causes severe skin burns and eye damage                                   |
| Serious Eye Damage/Eye Irritation           | Category 1   | H318: Causes serious eye damage   |
| Respiratory Sensitization                   | Category 1   | H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled |
| Skin Sensitization                          | Category 1   | H317: May cause an allergic skin reaction                                       |
| Hazardous to the Aquatic Environment, Acute | Category 1   | H400: Very toxic to aquatic life  |

Signal Word: Danger[1][6]

Hazard Pictograms:[1][6]

- GHS05: Corrosion
- GHS06: Skull and crossbones
- GHS08: Health hazard

## Section 3: Safe Handling and Storage

Adherence to strict handling and storage protocols is paramount to minimize exposure risks.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[6\]](#)
- An eyewash station and safety shower must be readily accessible in the immediate work area.[\[7\]](#)[\[8\]](#)

#### Personal Protective Equipment (PPE):

| PPE Type                 | Specification  | Citations                               |
|--------------------------|--|---|
| Eye/Face Protection      | Chemical safety goggles with side shields conforming to NIOSH (US) or EN 166 (EU) standards. A face shield should be worn in conjunction with goggles when there is a splash hazard.   | <a href="#">[6]</a> <a href="#">[7]</a> |
| Hand Protection          | Acid-resistant gloves (e.g., butyl rubber, neoprene). Gloves must be inspected before use and disposed of after contamination.   | <a href="#">[6]</a> <a href="#">[7]</a> |
| Skin and Body Protection | An acid-resistant lab coat or impervious clothing should be worn. All protective clothing should be clean and put on before work.  | <a href="#">[6]</a> <a href="#">[7]</a> |
| Respiratory Protection   | If engineering controls are insufficient, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is necessary. For sole protection, a supplied-air respirator is required. | <a href="#">[1]</a> <a href="#">[6]</a> |

**Storage:**

- Store in a cool, dry, well-ventilated area away from incompatible materials such as oxidizing agents and strong bases.[\[6\]](#)[\[7\]](#)
- Keep containers tightly closed to prevent absorption of moisture.[\[6\]](#)
- Protect from light.[\[6\]](#)[\[7\]](#)

## Section 4: First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

| Exposure Route | First Aid Measures  | Citations                               |
|----------------|---|---|
| Inhalation     | Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.   | <a href="#">[1]</a> <a href="#">[6]</a> |
| Skin Contact   | Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.  | <a href="#">[6]</a> <a href="#">[8]</a> |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. | <a href="#">[1]</a> <a href="#">[6]</a> |
| Ingestion      | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.                                | <a href="#">[6]</a> <a href="#">[8]</a> |

#### Spill Response:

- Evacuate the area of all non-essential personnel.[\[7\]](#)
- Remove all sources of ignition.[\[7\]](#)
- Wearing appropriate PPE, collect the spilled solid material in a manner that avoids dust generation.[\[6\]](#)[\[7\]](#)
- Place the collected material into a sealed, labeled container for hazardous waste disposal.[\[7\]](#)

- Ventilate and wash the spill area thoroughly after cleanup is complete.[\[7\]](#)

## Section 5: Experimental Protocols and Applications

**Bromoacetic acid-d3** is a powerful alkylating agent, primarily used to modify cysteine residues in proteins and peptides. The following provides a generalized workflow for such an application.

Caption: A generalized workflow for the alkylation of proteins using **Bromoacetic acid-d3**.

Methodology: In-solution Alkylation for Mass Spectrometry

This protocol is adapted from standard proteomics procedures.

- Protein Solubilization and Denaturation: Dissolve the protein sample in a denaturing buffer (e.g., 8 M urea in 100 mM Tris-HCl, pH 8.5).
- Reduction: Add dithiothreitol (DTT) to a final concentration of 10 mM. Incubate at 56°C for 30 minutes to reduce all disulfide bonds.
- Alkylation: Cool the sample to room temperature. Add a freshly prepared solution of **Bromoacetic acid-d3** in the same buffer to a final concentration of 20 mM. Incubate for 30 minutes in the dark at room temperature.
- Quenching: Add DTT to a final concentration of 20 mM to quench the unreacted **Bromoacetic acid-d3**.
- Sample Cleanup and Digestion: Proceed with buffer exchange to remove urea and DTT, followed by enzymatic digestion (e.g., with trypsin) for mass spectrometry analysis.

## Section 6: Mechanism of Toxicity and Signaling Pathways

The toxicity of bromoacetic acid is primarily attributed to its strong alkylating properties, leading to cellular damage through multiple mechanisms.

Glutathione Depletion and Oxidative Stress:

Bromoacetic acid readily reacts with the thiol group of glutathione (GSH), a key intracellular antioxidant. This reaction depletes the cellular pool of GSH, rendering the cell more susceptible to oxidative damage from reactive oxygen species (ROS).

Caption: The depletion of glutathione by Bromoacetic acid leads to increased oxidative stress.

Enzyme Inhibition:

Bromoacetic acid can inactivate essential enzymes by alkylating their active site cysteine residues. A key target is Glyceraldehyde-3-phosphate dehydrogenase (GAPDH), a critical enzyme in the glycolytic pathway. Inhibition of GAPDH disrupts cellular energy metabolism.

Caption: Bromoacetic acid inactivates GAPDH, disrupting glycolysis and cellular energy production.

## Section 7: Disposal Considerations

**Bromoacetic acid-d3** and any contaminated materials must be disposed of as hazardous waste. Follow all federal, state, and local regulations for hazardous waste disposal. It is advisable to consult with your institution's environmental health and safety (EHS) department for specific guidance.

## Conclusion

**Bromoacetic acid-d3** is a valuable tool in chemical and biological research, but its significant hazards necessitate stringent safety protocols. By understanding its properties, implementing robust engineering and administrative controls, utilizing appropriate personal protective equipment, and being prepared for emergencies, researchers can handle this compound safely and effectively.

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## References



- 1. 1-bromoalkanes as new potent nontoxic glutathione depletors in isolated rat hepatocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. bioscience.fi [bioscience.fi]
- 3. Glyceraldehyde-3-phosphate Dehydrogenase (GAPDH) Is Pyruvylated during 3-Bromopyruvate Mediated Cancer Cell Death - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Solid-Phase Insertion of N-mercaptoalkylglycine Residues into Peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Bromoacetic acid - Wikipedia [en.wikipedia.org]
- 6. researchgate.net [researchgate.net]
- 7. A robust and versatile mass spectrometry platform for comprehensive assessment of the thiol redox metabolome - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Procedure for Reduction and Alkylation | Proteomics Facility - Carver College of Medicine | The University of Iowa [proteomics.medicine.uiowa.edu]
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